

Long-term stability of FR900359 in DMSO at -20°C.

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Compound of Interest

Compound Name: FR900359

Cat. No.: B15615686

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Technical Support Center: FR900359

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term stability and handling of **FR900359** in DMSO.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **FR900359** for long-term use?

A: For long-term stability, **FR900359** supplied as a crystalline solid should be stored at -20°C.

[1] Under these conditions, the compound is stable for at least two years.[1]

Q2: What is the recommended storage condition for **FR900359** stock solutions in DMSO?

A: For long-term storage of stock solutions (months), it is recommended to store them at -20°C.

[2] For short-term storage (days to weeks), 0-4°C is acceptable.[2] However, some suppliers advise against long-term storage of solutions and recommend using them promptly after preparation.[3]

Q3: Is there any quantitative data on the stability of **FR900359** in DMSO at -20°C?

A: While specific quantitative data for the long-term stability of **FR900359** in 100% DMSO at -20°C is not readily available in published literature, the general consensus from suppliers is that stock solutions can be stored for months at this temperature.[2] One report indicated that a

1 mM DMSO stock stored at 4°C showed no notable loss of activity over extended periods, suggesting good stability at lower temperatures as well.^[4]

Q4: Can I subject my **FR900359** DMSO stock solution to multiple freeze-thaw cycles?

A: While not explicitly detailed in the provided literature, it is general best practice to aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles. This minimizes the potential for degradation and the introduction of contaminants.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Loss of compound activity in my experiment.	Degradation of FR900359 due to improper storage.	Ensure that the solid compound and DMSO stock solutions are stored at the recommended temperature of -20°C for long-term storage. ^[1] ^[2] Prepare fresh stock solutions if degradation is suspected.
Repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.	
Inconsistent experimental results.	Inaccurate concentration of the stock solution due to solvent evaporation.	Ensure vials are sealed tightly. Use parafilm to secure the cap during storage.
Non-homogeneity of the stock solution after thawing.	Before use, ensure the solution is completely thawed and vortex gently to ensure a homogeneous mixture.	
Precipitate observed in the stock solution after thawing.	The compound may have come out of solution.	Warm the solution to room temperature and vortex to redissolve the compound. If the precipitate persists, sonication may be carefully applied.

Data on FR900359 Stability

The following table summarizes the available information on the stability of **FR900359**.

Form	Solvent	Storage Temperature	Reported Stability
Crystalline Solid	N/A	-20°C	≥ 2 years[1]
Stock Solution	DMSO	-20°C	Long term (months)[2]
Stock Solution	DMSO	0 - 4°C	Short term (days to weeks)[2]
Stock Solution	Acetonitrile	-20°C	Long term (months to years)[2]

Experimental Protocols

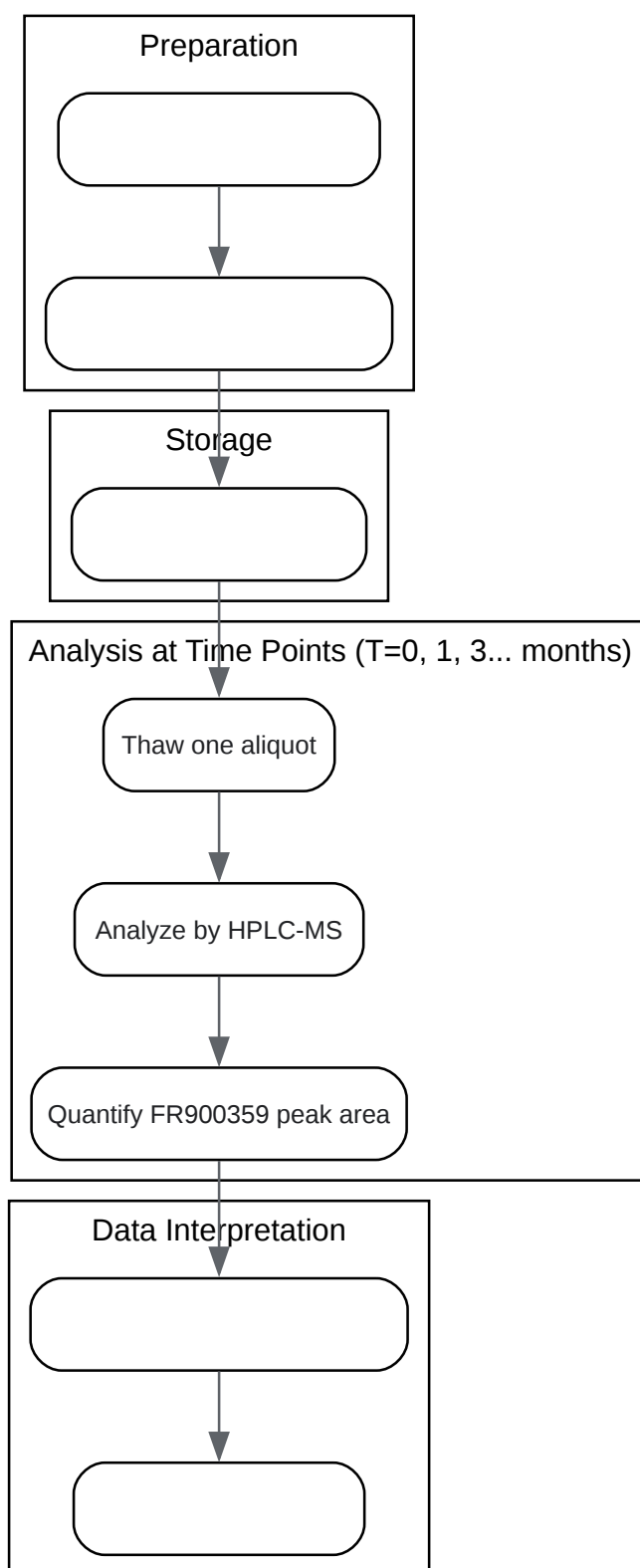
Protocol for Assessing the Long-Term Stability of **FR900359** in DMSO

This protocol outlines a general method to determine the stability of **FR900359** in DMSO over time at -20°C.

- Preparation of Stock Solution:
 - Accurately weigh a sample of solid **FR900359**.
 - Dissolve the compound in anhydrous DMSO to a final concentration of 1 mM.
 - Purge the vial with an inert gas (e.g., argon or nitrogen) before sealing to minimize oxidation.[1]
- Aliquoting and Storage:
 - Dispense the stock solution into multiple, small-volume, amber glass vials for single use at each time point.
 - Store the aliquots at -20°C in the dark.
- Sample Analysis:
 - At designated time points (e.g., 0, 1, 3, 6, 12, and 24 months), retrieve one aliquot.

- Allow the aliquot to thaw completely at room temperature.
- Analyze the concentration and purity of **FR900359** using a validated analytical method such as High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS).
- The HPLC-MS method should be capable of separating the parent compound from any potential degradants or isomers.^[5]
- Data Analysis:
 - Quantify the peak area of **FR900359** at each time point.
 - Calculate the percentage of **FR900359** remaining relative to the initial time point (T=0).
 - Plot the percentage of **FR900359** remaining against time to determine the degradation kinetics.

Visualizations



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Caption: Workflow for assessing **FR900359** stability in DMSO.

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